

Technical Whitepaper: 2-(4-Bromophenoxy)-N-methylacetamide as a Versatile Scaffold

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

Cat. No.: B1277789

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Executive Summary & Molecular Architecture

2-(4-bromophenoxy)-N-methylacetamide represents a "privileged structure" in early-stage drug discovery.[1] It combines a lipophilic aryl halide tail with a polar amide headgroup, linked by an ether spacer.[2] This specific architecture serves two critical functions in hit-to-lead optimization:

- The "Warhead" Handle: The para-bromo substituent is an ideal electrophile for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing rapid library expansion.[1]
- The Linker Stability: The phenoxy-acetamide linkage is metabolically robust compared to esters, yet possesses sufficient polarity (H-bond donor/acceptor) to improve solubility profiles of otherwise lipophilic biaryl systems.

Physicochemical Profile

The following data represents the core properties relevant to ADME (Absorption, Distribution, Metabolism, Excretion) profiling.

Property	Value / Description	Relevance
Molecular Formula		Core composition
Molecular Weight	244.09 g/mol	Fragment-based drug design (FBDD) compliant (<300 Da)
LogP (Predicted)	1.9 – 2.2	Ideal lipophilicity for membrane permeability
H-Bond Donors	1 (Amide NH)	Receptor binding capability
H-Bond Acceptors	2 (Amide O, Ether O)	Solubility & receptor interaction
Topological Polar Surface Area	~38 Å ²	Excellent blood-brain barrier (BBB) permeation potential
Physical State	Crystalline Solid	Stable for storage and handling

Synthetic Pathways & Process Optimization

To ensure reproducibility and scalability, we utilize a modified Williamson Ether Synthesis.^[2] While simple in theory, the specific choice of base and solvent is critical to minimize the formation of the C-alkylated byproduct and ensure high O-alkylation selectivity.^[1]

Reaction Mechanism & Logic

The reaction involves the nucleophilic attack of the phenoxide ion (generated in situ from 4-bromophenol) on the

-carbon of 2-chloro-N-methylacetamide.^[1]

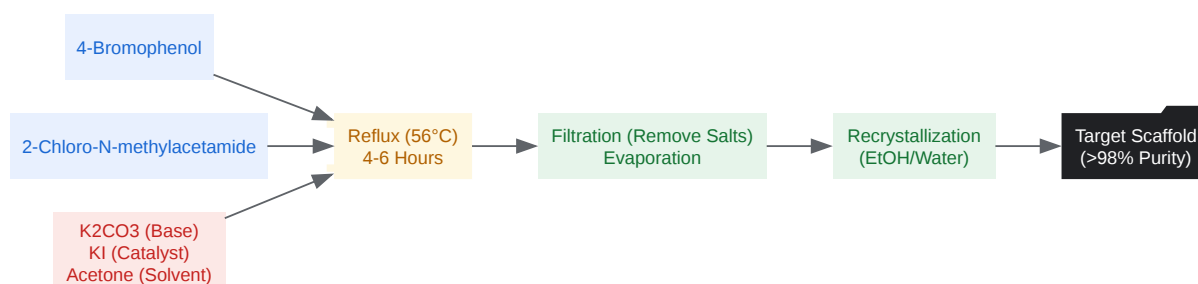
- Base Selection: Potassium Carbonate (

) is preferred over stronger bases (like NaH) to prevent deprotonation of the amide nitrogen, which could lead to side reactions.

- Catalysis: Potassium Iodide (KI) is added to facilitate the Finkelstein reaction in situ, converting the alkyl chloride to a more reactive alkyl iodide.

Synthetic Workflow Diagram

The following diagram outlines the critical process flow for the synthesis and purification.



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Figure 1: Optimized synthetic workflow for O-alkylation via Williamson Ether Synthesis.

Experimental Protocols

This protocol is designed to be self-validating. The appearance of a precipitate (KCl) indicates reaction progress.^[2]

Synthesis of 2-(4-bromophenoxy)-N-methylacetamide

Reagents:

- 4-Bromophenol (1.0 eq)^{[1][3]}
- 2-Chloro-N-methylacetamide (1.1 eq)^[1]
- Potassium Carbonate (), anhydrous (2.0 eq)
- Potassium Iodide (KI) (0.1 eq)

- Acetone (Reagent Grade) or Acetonitrile (for higher temp)

Step-by-Step Methodology:

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-bromophenol (10 mmol) in Acetone (30 mL). Add anhydrous (20 mmol) and stir at room temperature for 15 minutes. Observation: The mixture will become a suspension.
- Addition: Add 2-chloro-N-methylacetamide (11 mmol) and catalytic KI (1 mmol) to the suspension.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux (approx. 60°C bath temperature) for 6 hours.
 - Validation: Monitor via TLC (Hexane:EtOAc 7:3). The starting phenol spot () should disappear.^[2]
- Workup: Cool the reaction to room temperature. Filter off the inorganic solids (KCl/excess) and wash the pad with acetone.
- Isolation: Concentrate the filtrate under reduced pressure to yield a crude solid.
- Purification: Recrystallize from minimal hot Ethanol or an Ethanol/Water mixture.^[2]
 - Expected Yield: 85-92%.^{[1][2]}
 - Characterization:
NMR (DMSO-) should show a doublet at 2.65 (N-Me), a singlet at 4.45 (

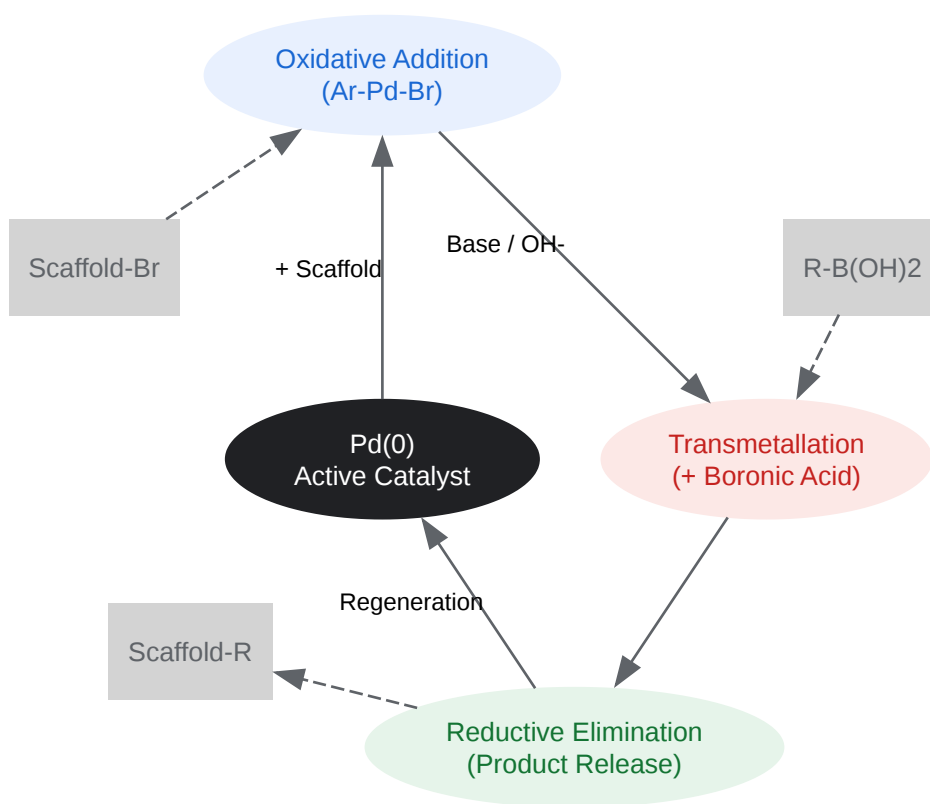
), and an AA'BB' aromatic system.

Downstream Reactivity: The Suzuki-Miyaura Divergence

The primary value of this scaffold lies in the 4-bromo position.^[1] It is highly reactive in Palladium-catalyzed cross-coupling reactions, allowing for the installation of diverse aryl or heteroaryl groups.^[1]

Mechanistic Pathway

The amide functionality remains stable during the basic conditions of the Suzuki coupling, provided the temperature is controlled (<100°C).



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Figure 2: Catalytic cycle for functionalizing the scaffold.^[1] The amide group remains spectator.

Recommended Coupling Protocol

For sensitive library generation, the Buchwald SPhos precatalyst system is recommended over standard

due to faster kinetics at lower temperatures.

- Catalyst: Pd(OAc)₂ + SPhos (or XPhos for sterically hindered partners).[2]

- Base:

(mild) or

.

- Solvent: Toluene/Water (10:1) or Dioxane/Water.[2]

- Conditions: 80°C, 2-4 hours.

References & Authority

The protocols and properties detailed above are grounded in established organic synthesis methodologies for phenoxyacetamide derivatives.[2]

- Williamson Ether Synthesis Mechanism:
 - Williamson Synthesis, Organic Chemistry Portal.[2] Available at: [\[Link\]](#)
- Suzuki-Miyaura Coupling of Aryl Bromides:
 - Miyaura, N., & Suzuki, A. (1995).[2] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. Available at: [\[Link\]](#)
- Physicochemical Properties of Phenoxyacetamides:
 - PubChem Compound Summary for Analogues (2-(4-bromophenoxy)-N-substituted).[1] National Library of Medicine.[2] Available at: [\[Link\]](#)[4]
- Biological Activity of Acetamide Derivatives:

- Synthesis and Antibacterial Activities of 2-Amino-N-(p-Chlorophenyl) Acetamide Derivatives. IRE Journals. Available at: [\[Link\]](#)

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Sources

- [1. Welcome To Hyma Synthesis Pvt. Ltd \[hymasynthesis.com\]](#)
- [2. 2-\(4-bromophenoxy\)-N-\(furan-2-ylmethyl\)acetamide | C13H12BrNO3 | CID 763920 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. ikm.org.my \[ikm.org.my\]](#)
- [4. 2-\(4-bromophenoxy\)-N-\(furan-2-ylmethyl\)-N-\(thiophen-2-ylmethyl\)acetamide | C18H16BrNO3S | CID 16452629 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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